

# vistusertib tissue distribution compared to other mTOR inhibitors

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## Compound Focus: Vistusertib

CAS No.: 1009298-59-2

Cat. No.: S548426

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## mTOR Inhibitors: Clinical Dosing & PK Parameters

Drug Name	Type / Generation	Key Available PK Data	Common Clinical Doses (from trials)
Vistusertib (AZD2014)	Dual TORC1/2 inhibitor (2nd gen)	Specific PK parameters not provided in search results [1] [2]	125 mg twice daily, 2 days per week [1] [2]
Onatasertib (ATG-008)	Dual TORC1/2 inhibitor (2nd gen)	<b>C<sub>max</sub></b> : 216.0 ng/mL (30 mg dose); <b>AUC<sub>0-24</sub></b> : 2890 h*ng/mL; <b>t<sub>max</sub></b> : 2.02 h; <b>t<sub>1/2</sub></b> : 9.15 h [3]	15 mg, 20 mg, or 30 mg once daily [3]
Everolimus (Afinitor)	Rapalog (1st gen)	Specific PK parameters not provided in search results [4] [5]	10 mg once daily (in breast cancer trials) [5]

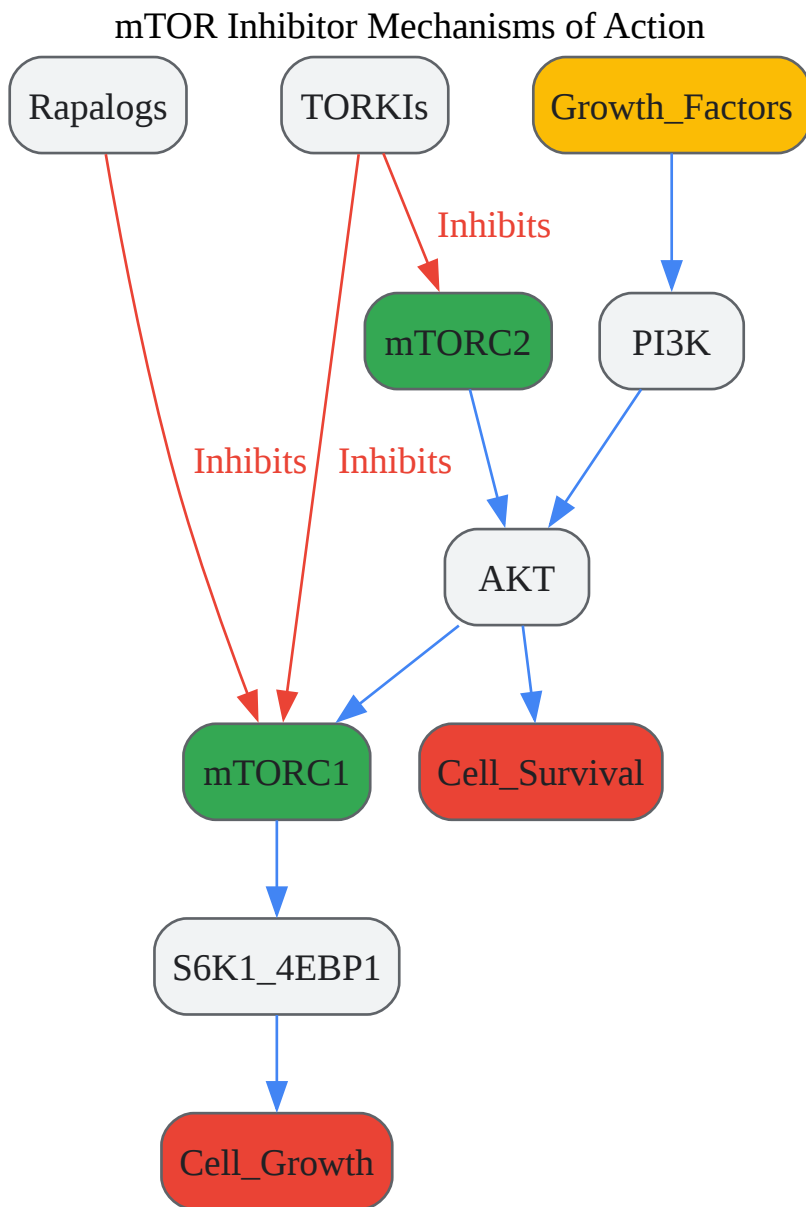
## Experimental Protocols in Cited Research

The pharmacokinetic data for Onatasertib in the table above was generated using the following methodology, as reported in the clinical study [3]:

- **Bioanalytical Method:** The analysis of Onatasertib plasma concentrations was performed using a validated liquid chromatography-tandem mass spectrometry (LC-MS/MS) method.
- **Pharmacokinetic Sampling:** Blood samples were collected from patients at predefined time points: pre-dose (0 h), and at 0.5, 1, 2, 4, 6, 8, and 24 hours after drug administration.
- **Data Analysis:** Non-compartmental methods were used to calculate the standard pharmacokinetic parameters, including maximum plasma concentration ( $C_{max}$ ), area under the plasma concentration-time curve (AUC), time to  $C_{max}$  ( $t_{max}$ ), and elimination half-life ( $t_{1/2}$ ).

## The mTOR Signaling Pathway Context

The diagram below illustrates the mechanistic differences between the types of mTOR inhibitors mentioned in the available literature, which is crucial for understanding their distinct biological contexts [6] [4] [7].



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## References

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